

A Comparative Guide to the Single Crystal X-ray Diffraction of Benzodioxane Derivatives

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Compound of Interest

Compound Name: 2,3-Dihydro-1,4-benzodioxine-6,7-diamine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the single-crystal X-ray diffraction (XRD) analysis of two distinct benzodioxane derivatives: (Z)-Methyl 3-(benzo[d][1][2]dioxol-5-yl)-2-((2-formyl-1H-pyrrol-1-yl) methyl) acrylate (MBDPA) and (E)-1-(2,3-dihydrobenzo[b][1][3]dioxin-6-yl)-3-(4-chlorophenyl)prop-2-en-1-one. The data presented herein, including crystallographic parameters and experimental protocols, offers valuable insights for researchers engaged in the structural analysis and development of benzodioxane-based compounds.

Comparative Crystallographic Data

The following tables summarize the key crystallographic data for the two benzodioxane derivatives, facilitating a direct comparison of their structural parameters.

Table 1: Crystal Data and Structure Refinement for MBDPA and (E)-1-(2,3-dihydrobenzo[b][1][3]dioxin-6-yl)-3-(4-chlorophenyl)prop-2-en-1-one.

Parameter	(Z)-Methyl 3-(benzo[d][1][2]dioxol-5-yl)-2-((2-formyl-1H-pyrrol-1-yl) methyl) acrylate (MBDPA)	(E)-1-(2,3-dihydrobenzo[b][1][3]dioxin-6-yl)-3-(4-chlorophenyl)prop-2-en-1-one
Empirical Formula	C ₁₇ H ₁₅ NO ₅	C ₁₇ H ₁₃ ClO ₃
Formula Weight	313.31	300.73
Crystal System	Triclinic	Monoclinic
Space Group	P-1	P2 ₁ /c
a (Å)	7.5594(4)	10.392(2)
b (Å)	7.8717(5)	7.9180(16)
c (Å)	13.7959(8)	30.474(6)
α (°)	87.146(3)	90
β (°)	77.582(3)	97.78(3)
γ (°)	65.713(3)	90
Volume (Å ³)	729.08(8)	2484.4(9)
Z	2	4
R-factor (%)	3.86	Not explicitly stated in the initial findings.

Experimental Protocols

A detailed understanding of the experimental conditions is crucial for the replication and validation of crystallographic studies.

Synthesis and Crystallization

(Z)-Methyl 3-(benzo[d][1][2]dioxol-5-yl)-2-((2-formyl-1H-pyrrol-1-yl) methyl) acrylate (MBDPA):

Single crystals of MBDPA were grown by the recrystallization of the synthesized compound from an ethyl acetate solution.[1]

(E)-1-(2,3-dihydrobenzo[b][1][3]dioxin-6-yl)-3-(4-chlorophenyl)prop-2-en-1-one:

This derivative was synthesized via a Claisen-Schmidt condensation reaction. 1-(2,3-Dihydrobenzo[b][1][3]dioxin-6-yl)ethanone and 4-chlorobenzaldehyde were stirred in a 30% ethanolic sodium hydroxide solution. The resulting precipitate was collected and recrystallized from a dimethylformamide-dimethyl sulfoxide (DMF-DMSO) solvent mixture to yield X-ray quality crystals.^[1]

X-ray Data Collection and Structure Refinement

For (Z)-Methyl 3-(benzo[d][1][2]dioxol-5-yl)-2-((2-formyl-1H-pyrrol-1-yl) methyl) acrylate (MBDPA):

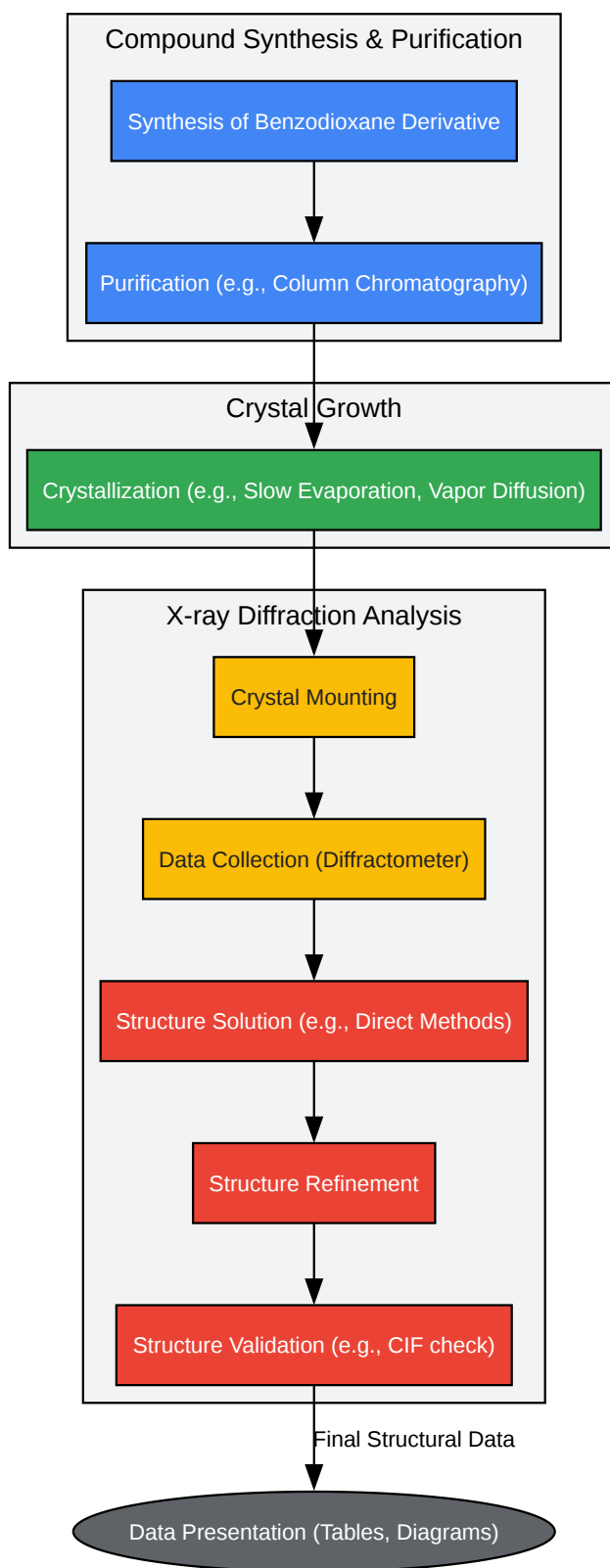
The diffraction data for MBDPA were collected on an X-ray diffractometer. The crystal structure was solved using direct methods and refined by a full-matrix least-squares method on F^2 .^[1]

For (E)-1-(2,3-dihydrobenzo[b][1][3]dioxin-6-yl)-3-(4-chlorophenyl)prop-2-en-1-one:

While specific diffractometer and software details were not available in the initial search, the general procedure for similar compounds involves mounting a suitable single crystal on a diffractometer equipped with a radiation source (e.g., Mo $K\alpha$). The data is collected at a specific temperature, and the structure is solved and refined using specialized crystallographic software.

Experimental Workflow

The following diagram illustrates the typical workflow for single crystal X-ray diffraction analysis of organic compounds like benzodioxane derivatives.



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